

An In-depth Technical Guide to the Safe Handling of Thiacloprid-d4

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Compound of Interest

Compound Name: Thiacloprid-d4

Cat. No.: B571488

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling precautions for **Thiacloprid-d4**, a deuterated analog of the neonicotinoid insecticide Thiacloprid. Given that **Thiacloprid-d4** is primarily utilized as an internal standard in analytical chemistry, the handling procedures outlined below are tailored for a laboratory setting. The toxicological and safety data for Thiacloprid are presented as a baseline, as the isotopic labeling in **Thiacloprid-d4** is not expected to alter its chemical hazards significantly.

Physicochemical and Toxicological Data

A thorough understanding of the physical, chemical, and toxicological properties of **Thiacloprid-d4** is fundamental to its safe handling.

Physical and Chemical Properties

Property	Value	Reference
Chemical Formula	C ₁₀ H ₅ ClD ₄ N ₄ S	[1]
Molecular Weight	256.7 g/mol	[1]
Appearance	Yellowish crystalline powder	[2]
Odor	Odorless	[2]
Melting Point	136 °C	[2]
Boiling Point	Decomposes >270 °C	[2]
Water Solubility	185 mg/L at 20 °C	[2]
Solubility	Slightly soluble in Chloroform, Dichloromethane, and Methanol (upon heating)	[1]
LogP (Octanol-Water Partition Coefficient)	1.26 at 20 °C	[2]
Vapor Pressure	6.0 x 10 ⁻¹² mm Hg at 20 °C	[2]
Density	1.46 g/cm ³ at 20 °C	[2]
Stability	Stable under recommended storage conditions.[2] Stable for at least 4 years at -20°C.[1]	

Toxicological Data

Metric	Value	Species	Reference
LD ₅₀ (Oral)	28 mg/kg	Mouse	[1]
LD ₅₀ (Lethal Dose)	0.03 mg/kg	Drosophila melanogaster	[1]
IC ₅₀ (Nicotinic Acetylcholine Receptors)	2.7 nM	Drosophila melanogaster	[1]

Hazard Identification and Safety Precautions

Thiacloprid is classified as moderately hazardous by the World Health Organization.[2] The primary hazards associated with **Thiacloprid-d4**, based on the data for Thiacloprid, include acute toxicity if swallowed or inhaled, suspected carcinogenicity, and potential damage to fertility or the unborn child.[3][4] It is also very toxic to aquatic life with long-lasting effects.[3]

Personal Protective Equipment (PPE)

Due to the potential hazards, stringent adherence to PPE protocols is mandatory.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber, butyl rubber).[5][6]	To prevent dermal absorption, which accounts for a significant portion of pesticide exposure. [7]
Eye Protection	Safety glasses with side shields or goggles.[3][7]	To protect against accidental splashes or dust particles.
Body Protection	Laboratory coat or disposable coveralls.	To prevent contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [3][4] If dusts are generated, a respirator is required.	To prevent inhalation of the compound, which is harmful.[4]

Handling and Storage

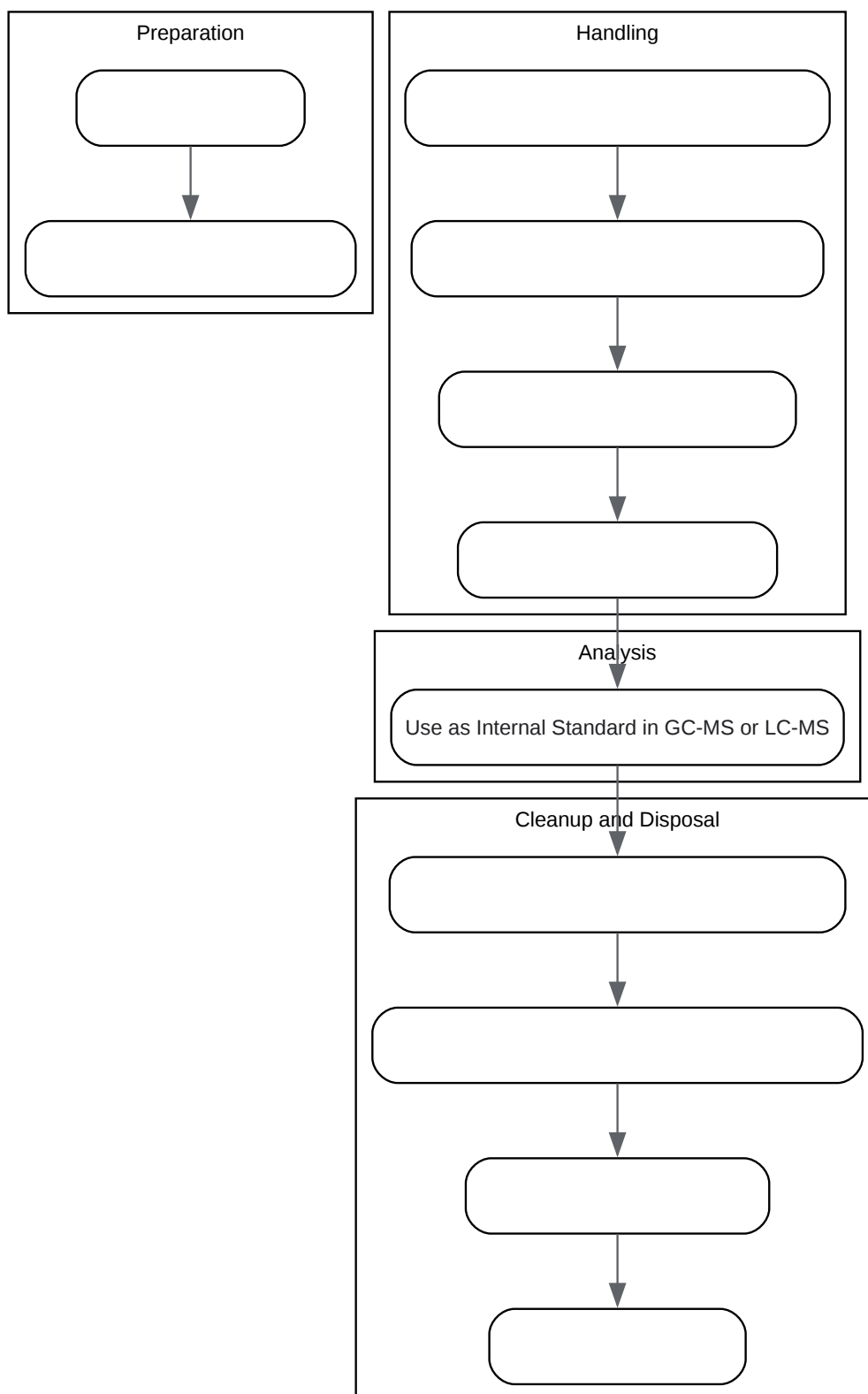
Proper handling and storage are crucial to minimize exposure risk and maintain the integrity of the compound.

- Handling:
 - Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[3][4]

- Avoid contact with skin and eyes.[2]
- Avoid the formation and inhalation of dust.[2][4]
- Work under a chemical fume hood.
- Wash hands thoroughly after handling.[3][4]
- Do not eat, drink, or smoke in the laboratory.[3][4]
- Storage:
 - Store in a tightly closed container in a dry and well-ventilated place.[4]
 - Store locked up.[3][4]
 - Recommended storage temperature is -20°C.[1]
 - Keep away from food, drink, and animal feeding stuffs.[4]
 - Incompatible with strong acids, strong bases, and oxidizing agents.[4]

Experimental Protocols and Workflows

General Workflow for Handling Thiacloprid-d4 in an Analytical Setting



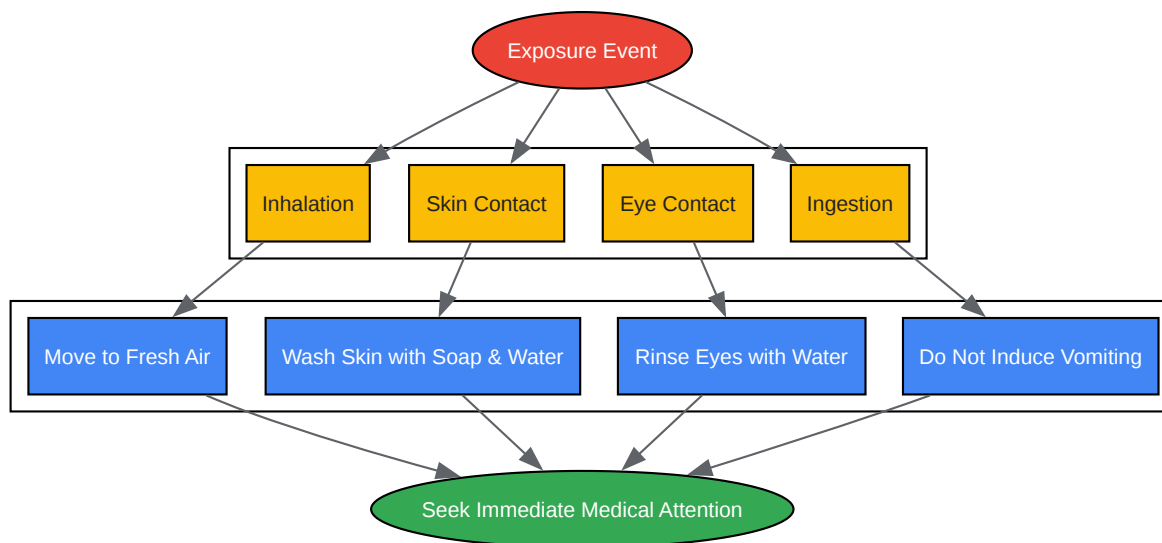
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Caption: Workflow for the use of **Thiacloprid-d4** as an analytical standard.

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[8]
- Skin Contact: Immediately wash off with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.[8]
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[8]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[3][8]
- Spill:
 - Evacuate personnel to a safe area.
 - Wear appropriate PPE, including respiratory protection.[2]
 - Avoid dust formation.
 - Carefully sweep up and place in a suitable container for disposal.
 - Do not let the product enter drains.
 - Clean the affected area thoroughly.

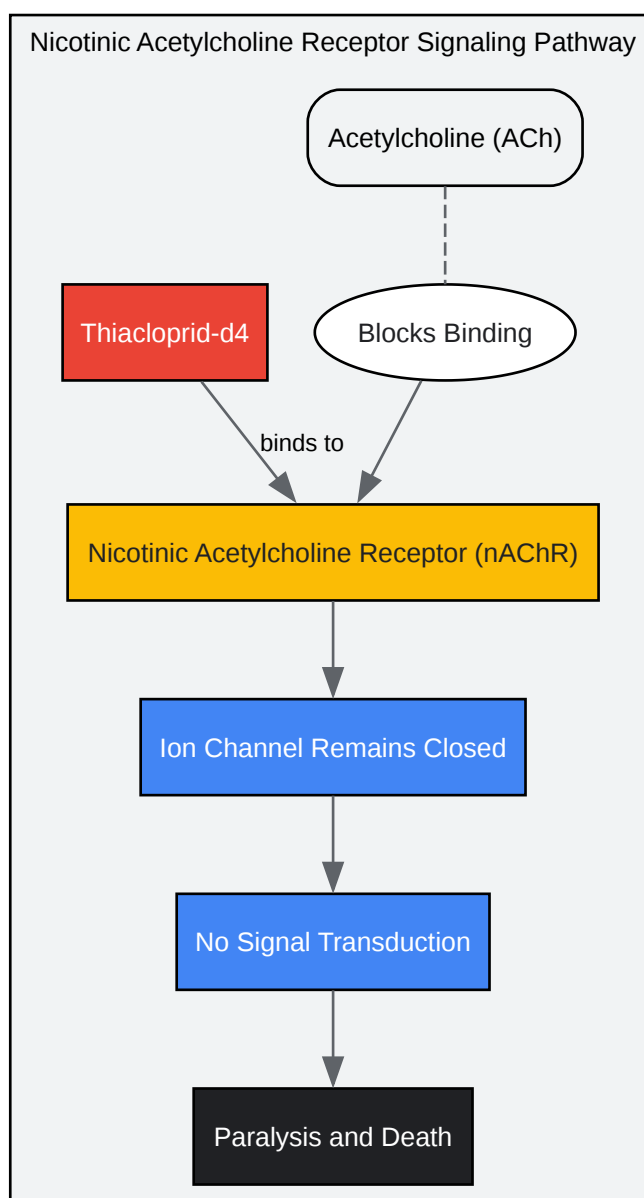


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Caption: First aid response to **Thiachloprid-d4** exposure.

Mechanism of Action and Signaling Pathway

Thiachloprid, and by extension **Thiachloprid-d4**, is a neonicotinoid insecticide that acts as an antagonist at nicotinic acetylcholine receptors (nAChRs) in insects.^[1] This binding blocks the neurotransmitter acetylcholine from activating the receptor, leading to an overstimulation of the nervous system, paralysis, and ultimately, death of the insect. Its selectivity for insect nAChRs over mammalian receptors is a key feature of its mode of action.^[1]



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Caption: Simplified signaling pathway of **Thiachloprid-d4** at the nAChR.

Disposal Considerations

Waste generated from the use of **Thiachloprid-d4** must be treated as hazardous waste.[8] Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[3][8] Do not allow the substance to enter waterways as it is very toxic to aquatic life.[3][4]

Conclusion

Thiacloprid-d4 is a valuable tool for analytical research, but it requires careful and informed handling due to its potential health and environmental hazards. By adhering to the safety precautions, PPE requirements, and emergency procedures outlined in this guide, researchers can minimize their risk of exposure and ensure a safe laboratory environment. Always refer to the most current Safety Data Sheet (SDS) for the specific product in use.

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